

Application Notes and Protocols: Utilizing High-Performance Alloys in Cryogenic Research

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Compound of Interest

Compound Name: *Duralloy*
CAS No.: *116848-45-4*
Cat. No.: *B046103*

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A Note on "**Duralloy**": Extensive research into materials utilized for cryogenic applications did not yield specific information or data for a material designated as "**Duralloy**." The term "**Duralloy**" is associated with various commercial products, including powder coatings and welding materials, none of which are documented for use in cryogenic environments. It is possible that "**Duralloy**" is a trade name not commonly referenced in scientific literature or that the intended material is known by a different designation.

In light of this, the following application notes and protocols have been developed for a well-characterized and widely used high-performance aluminum alloy with exceptional properties at cryogenic temperatures: Aluminum Alloy 5083. This information is intended to serve as a comprehensive guide for researchers, scientists, and drug development professionals working with cryogenic systems.

Introduction to Aluminum Alloy 5083 in Cryogenics

Aluminum alloy 5083 is a non-heat-treatable alloy of aluminum with magnesium as its primary alloying element. It is renowned for its exceptional performance at cryogenic temperatures, exhibiting high strength, excellent corrosion resistance, and good weldability. As the

temperature decreases, the tensile strength and yield strength of 5083 increase significantly, while maintaining good ductility and fracture toughness, making it an ideal material for a wide range of cryogenic applications.

Common Cryogenic Applications:

- Storage and transportation of liquefied gases (LNG, LN2, LOX)
- Cryostats and vacuum chambers for low-temperature physics experiments
- Components for superconducting magnets
- Cryogenic sample storage and handling systems in biological and pharmaceutical research

Material Properties at Cryogenic Temperatures

The mechanical and thermal properties of Aluminum Alloy 5083 undergo significant changes at cryogenic temperatures. The following tables summarize key quantitative data for the alloy at room temperature (293 K) and at the boiling point of liquid nitrogen (77 K).

Table 1: Mechanical Properties of Aluminum Alloy 5083 at Room and Cryogenic Temperatures

Property	Room Temperature (293 K)	Cryogenic Temperature (77 K)
Yield Strength (MPa)	~ 145	~ 210
Ultimate Tensile Strength (MPa)	~ 290	~ 410
Elongation (%)	~ 22	~ 30
Modulus of Elasticity (GPa)	~ 70.3	~ 78.6
Fracture Toughness (MPa√m)	~ 35	~ 45

Table 2: Thermal Properties of Aluminum Alloy 5083 at Room and Cryogenic Temperatures

Property	Room Temperature (293 K)	Cryogenic Temperature (77 K)
Thermal Conductivity (W/m·K)	~ 120	~ 50
Specific Heat (J/kg·K)	~ 900	~ 300
Coefficient of Thermal Expansion ($10^{-6}/K$)	~ 23.8	~ 15.0 (average from 293K to 77K)

Experimental Protocols

Protocol for Cryogenic Tensile Testing of Aluminum Alloy 5083

This protocol outlines the procedure for determining the tensile properties of Aluminum Alloy 5083 at liquid nitrogen temperature (77 K).

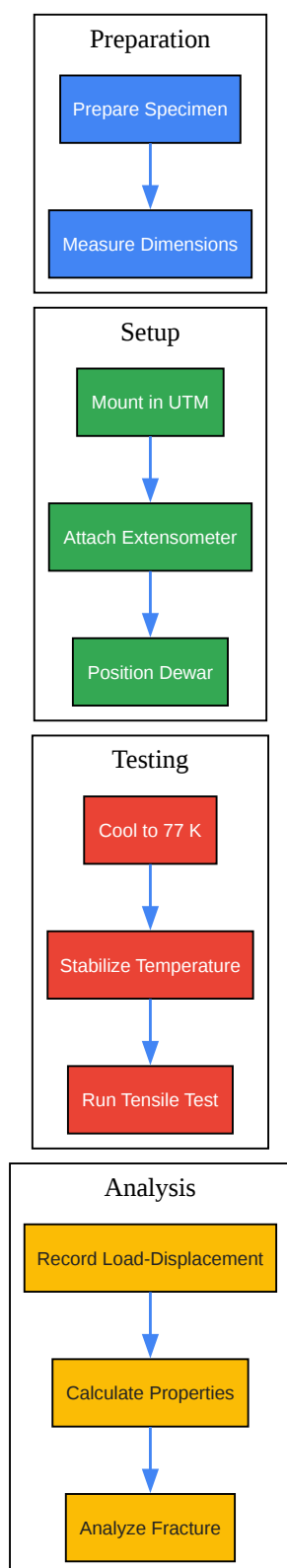
Materials and Equipment:

- Universal Testing Machine (UTM) with a cryogenic extensometer
- Dewar flask for liquid nitrogen
- Specimens of Aluminum Alloy 5083 (e.g., ASTM E8 standard)
- Thermocouple and temperature controller
- Personal Protective Equipment (PPE): cryogenic gloves, safety glasses, lab coat

Procedure:

- Specimen Preparation:
 - Machine the Aluminum Alloy 5083 specimens to the required dimensions as per ASTM E8 standards.
 - Measure and record the initial cross-sectional area and gauge length of each specimen.

- System Setup:
 - Mount the specimen in the grips of the UTM.
 - Attach the cryogenic extensometer to the gauge section of the specimen.
 - Position the Dewar flask around the specimen and grips.
- Cooling:
 - Slowly fill the Dewar with liquid nitrogen, ensuring the specimen is fully submerged.
 - Monitor the temperature using the thermocouple. Allow the specimen to stabilize at 77 K for at least 15 minutes before starting the test.
- Tensile Test:
 - Set the UTM to the desired strain rate (e.g., 0.005 min^{-1}).
 - Start the test and record the load and displacement data.
 - Continue the test until the specimen fractures.
- Data Analysis:
 - From the load-displacement curve, calculate the yield strength, ultimate tensile strength, and elongation.
 - Examine the fracture surface to determine the failure mode.



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Workflow for Cryogenic Tensile Testing.

Protocol for Thermal Conductivity Measurement at Cryogenic Temperatures

This protocol describes a steady-state method for measuring the thermal conductivity of Aluminum Alloy 5083 at cryogenic temperatures.

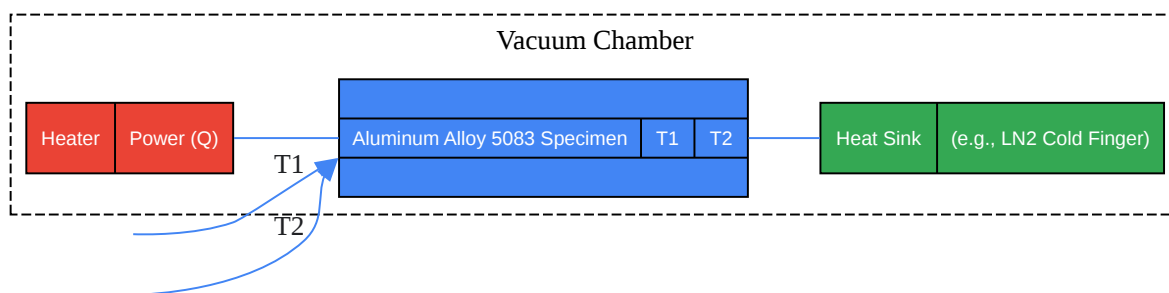
Materials and Equipment:

- Cryostat with a vacuum-insulated sample chamber
- Rod-shaped specimen of Aluminum Alloy 5083 of known dimensions
- Heater with a known power output
- Heat sink (e.g., a liquid nitrogen cold finger)
- Calibrated temperature sensors (e.g., silicon diodes)
- Data acquisition system
- High-vacuum pump

Procedure:

- Sample Installation:
 - Mount the Aluminum Alloy 5083 rod between the heat source and the heat sink within the cryostat.
 - Attach temperature sensors at two known locations along the length of the rod.
- Vacuum and Cooling:
 - Evacuate the sample chamber to a high vacuum ($<10^{-5}$ mbar) to minimize convective heat transfer.
 - Cool the heat sink to the desired cryogenic temperature (e.g., 77 K with liquid nitrogen).

- Measurement:
 - Apply a known power (Q) to the heater.
 - Allow the system to reach a steady state, where the temperatures measured by the sensors (T_1 and T_2) are stable.
 - Record the steady-state temperatures and the heater power.
- Calculation:
 - Calculate the thermal conductivity (k) using Fourier's law of heat conduction: $k = (Q * \Delta x) / (A * \Delta T)$ where:
 - Q is the heat flow rate (power)
 - Δx is the distance between the temperature sensors
 - A is the cross-sectional area of the specimen
 - ΔT is the temperature difference ($T_1 - T_2$)

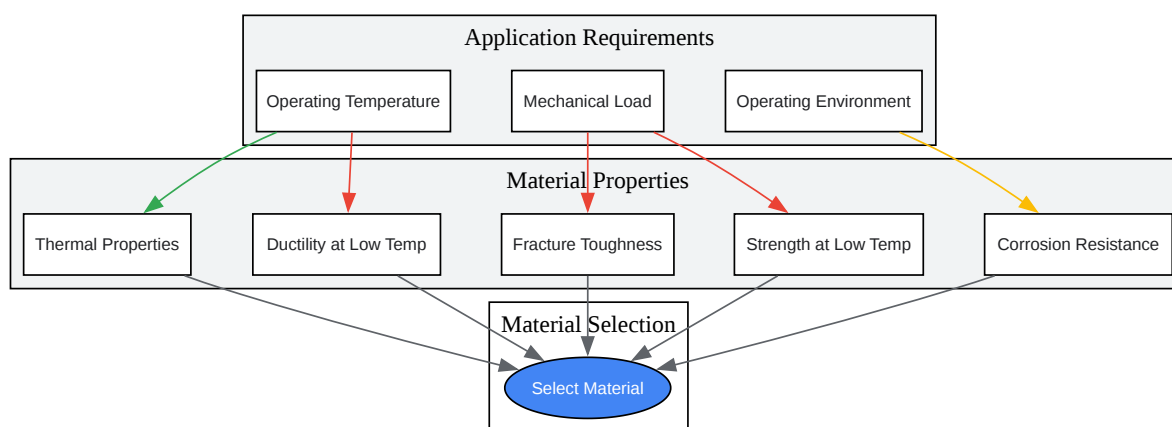


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Schematic for Thermal Conductivity Measurement.

Signaling Pathways and Logical Relationships in Cryogenic Material Selection

The selection of a material for a cryogenic application involves a logical decision-making process based on several key material properties and application requirements.



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Logical Flow for Cryogenic Material Selection.

Conclusion

Aluminum Alloy 5083 is a robust and reliable material for a wide array of cryogenic research applications. Its favorable mechanical and thermal properties at low temperatures, combined with its good fabricability, make it a preferred choice for constructing durable and efficient cryogenic systems. The protocols and data presented in these application notes provide a foundational framework for researchers and professionals to effectively utilize this high-performance alloy in their work. When designing and conducting experiments at cryogenic temperatures, it is crucial to consider the changes in material properties and to follow established safety procedures.

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